

Thermodynamic properties of barium bromide dihydrate

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Compound of Interest

Compound Name: Barium bromide

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An In-depth Technical Guide to the Thermodynamic Properties of **Barium Bromide** Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **barium bromide** dihydrate ($\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$). The information is presented in a structured format to facilitate easy access and comparison for researchers, scientists, and professionals in drug development. This document includes quantitative data, detailed experimental methodologies, and visualizations of key processes.

Core Thermodynamic Properties

Barium bromide dihydrate is a white crystalline solid that is the hydrated form of **barium bromide**. Understanding its thermodynamic properties is crucial for its application in various scientific and industrial processes, including chemical synthesis and as a precursor in materials science.

Data Presentation

The thermodynamic and physical properties of both anhydrous **barium bromide** (BaBr_2) and **barium bromide** dihydrate ($\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$) are summarized in the tables below for clear comparison.

Table 1: Thermodynamic Properties of **Barium Bromide** and its Dihydrate

Property	Barium Bromide (Anhydrous, BaBr ₂)	Barium Bromide Dihydrate (BaBr ₂ ·2H ₂ O)
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-757.7 kJ/mol[1]	-1366.1 kJ/mol[2]
Standard Molar Entropy (S^\ominus_{298})	148.53 J/mol·K[3]	226 J/mol·K[2]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\ominus_{298}$)	-736.8 kJ/mol[2]	-1230.4 kJ/mol[2]

Table 2: Physical Properties of **Barium Bromide** and its Dihydrate

Property	Barium Bromide (Anhydrous, BaBr ₂)	Barium Bromide Dihydrate (BaBr ₂ ·2H ₂ O)
Molar Mass	297.14 g/mol [4][5]	333.17 g/mol
Appearance	White solid[4][6]	White crystalline powder
Density	4.78 g/cm ³ [4][5]	3.58 g/cm ³ [4][6]
Melting Point	857 °C[4][5]	Decomposes upon heating
Boiling Point	1,835 °C[4][5]	Not applicable
Solubility in Water	92.2 g/100 mL at 0°C[4]	Very soluble
Crystal Structure	Orthorhombic[1][6]	Monoclinic

Experimental Protocols

Detailed experimental protocols for the determination of thermodynamic properties of **barium bromide** dihydrate are not readily available in the literature. However, this section outlines generalized methodologies based on established thermochemical techniques.

Synthesis of Barium Bromide Dihydrate

Barium bromide dihydrate can be synthesized by reacting barium carbonate or barium sulfide with hydrobromic acid.[4][7]

Reaction using Barium Carbonate: $\text{BaCO}_3(\text{s}) + 2\text{HBr}(\text{aq}) \rightarrow \text{BaBr}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$

Procedure:

- To a stirred suspension of barium carbonate in a flask, slowly add hydrobromic acid.
- Continue the addition until the effervescence of carbon dioxide ceases, indicating the complete reaction of the carbonate.
- Filter the resulting solution to remove any unreacted impurities.
- Concentrate the filtrate by gentle heating to promote crystallization.
- Allow the solution to cool, which will result in the precipitation of **barium bromide** dihydrate crystals.
- Collect the crystals by filtration and dry them.

Dehydration of Barium Bromide Dihydrate

The anhydrous form of **barium bromide** can be obtained by heating the dihydrate.^{[4][6][7]}

Reaction: $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}(\text{s}) \rightarrow \text{BaBr}_2(\text{s}) + 2\text{H}_2\text{O}(\text{g})$

Procedure using Thermogravimetric Analysis (TGA):

- Place a precisely weighed sample of **barium bromide** dihydrate in the TGA furnace.
- Heat the sample at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- The mass loss corresponding to the loss of two water molecules will be observed, typically around 120 °C.^[1]
- The temperature at which this mass loss occurs provides information about the thermal stability of the hydrate.

Determination of Enthalpy of Solution by Calorimetry

The enthalpy of solution can be determined by measuring the heat change when the salt dissolves in a solvent (e.g., water) at constant pressure.

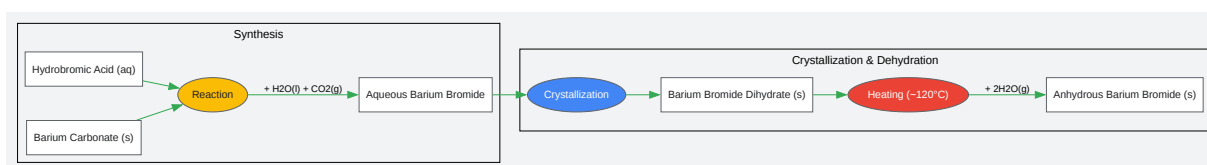
Procedure:

- A known mass of **barium bromide** dihydrate is added to a known volume of deionized water in a calorimeter.
- The temperature change of the solution is monitored over time.
- The heat absorbed or released by the solution is calculated using the formula: $q = mc\Delta T$, where 'm' is the mass of the solution, 'c' is its specific heat capacity, and ' ΔT ' is the temperature change.
- The enthalpy of solution (ΔH_{soln}) is then calculated by dividing the heat change by the number of moles of the salt.

This procedure can be performed for both the anhydrous and dihydrate forms to determine the enthalpy of hydration.

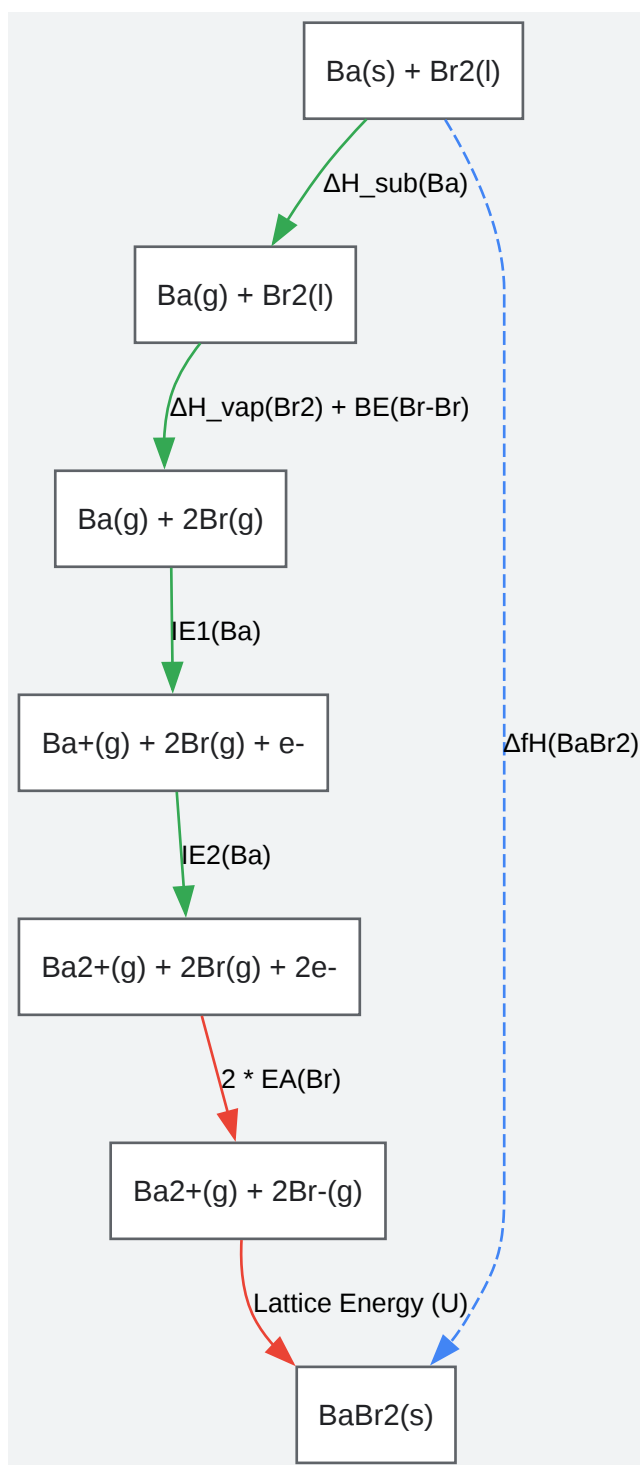
Visualizations

The following diagrams illustrate key processes related to **barium bromide** dihydrate.



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Caption: Synthesis and Dehydration of **Barium Bromide** Dihydrate.



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Caption: Born-Haber Cycle for Anhydrous **Barium Bromide**.

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